

ATTO 590: Application Notes and Protocols for Live-Cell Imaging

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Compound of Interest

Compound Name: ATTO 590

Cat. No.: B15599883

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **ATTO 590**, a fluorescent dye, for live-cell imaging applications. This document details the dye's properties, provides a protocol for a key application, and includes visual aids to facilitate experimental design and execution.

Introduction to ATTO 590

ATTO 590 is a rhodamine-based fluorescent dye characterized by its strong absorption, high fluorescence quantum yield, and exceptional thermal and photostability. These properties make it an excellent candidate for a wide range of fluorescence microscopy techniques, including high-resolution methods like STED, PALM, and dSTORM, as well as applications such as flow cytometry (FACS) and fluorescence in-situ hybridization (FISH). The dye is moderately hydrophilic and its fluorescence is most efficiently excited in the 575-610 nm range.

Quantitative Data

The photophysical properties of **ATTO 590** are summarized in the table below, providing key metrics for experimental planning and setup.

Property	Value	Reference
Maximum Excitation (λ_{abs})	593 nm	
Maximum Emission (λ_{fl})	622 nm	
Molar Extinction Coefficient (ϵ_{max})	120,000 M ⁻¹ cm ⁻¹	
Fluorescence Quantum Yield (η_{fl})	80%	
Fluorescence Lifetime (τ_{fl})	3.7 ns	

Application: Live-Cell Imaging of Receptor Internalization and Trafficking

A powerful application of **ATTO 590** in live-cell imaging is the tracking of cell surface receptor dynamics. By labeling receptors with **ATTO 590**, their internalization upon ligand binding and subsequent intracellular trafficking can be visualized in real-time. This provides valuable insights into cellular signaling, drug uptake, and disease mechanisms.

Experimental Protocol: Labeling and Imaging of Cell Surface Receptors

This protocol describes the use of **ATTO 590** NHS-ester to label and visualize the internalization of cell surface proteins.

Materials:

- Adherent mammalian cells cultured on glass-bottom dishes
- **ATTO 590** NHS-ester
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS), sterile

- Live-cell imaging medium (e.g., phenol red-free DMEM)
- Ligand of interest for stimulating receptor internalization
- Confocal or other suitable fluorescence microscope equipped for live-cell imaging with environmental control (37°C, 5% CO₂)

Protocol:

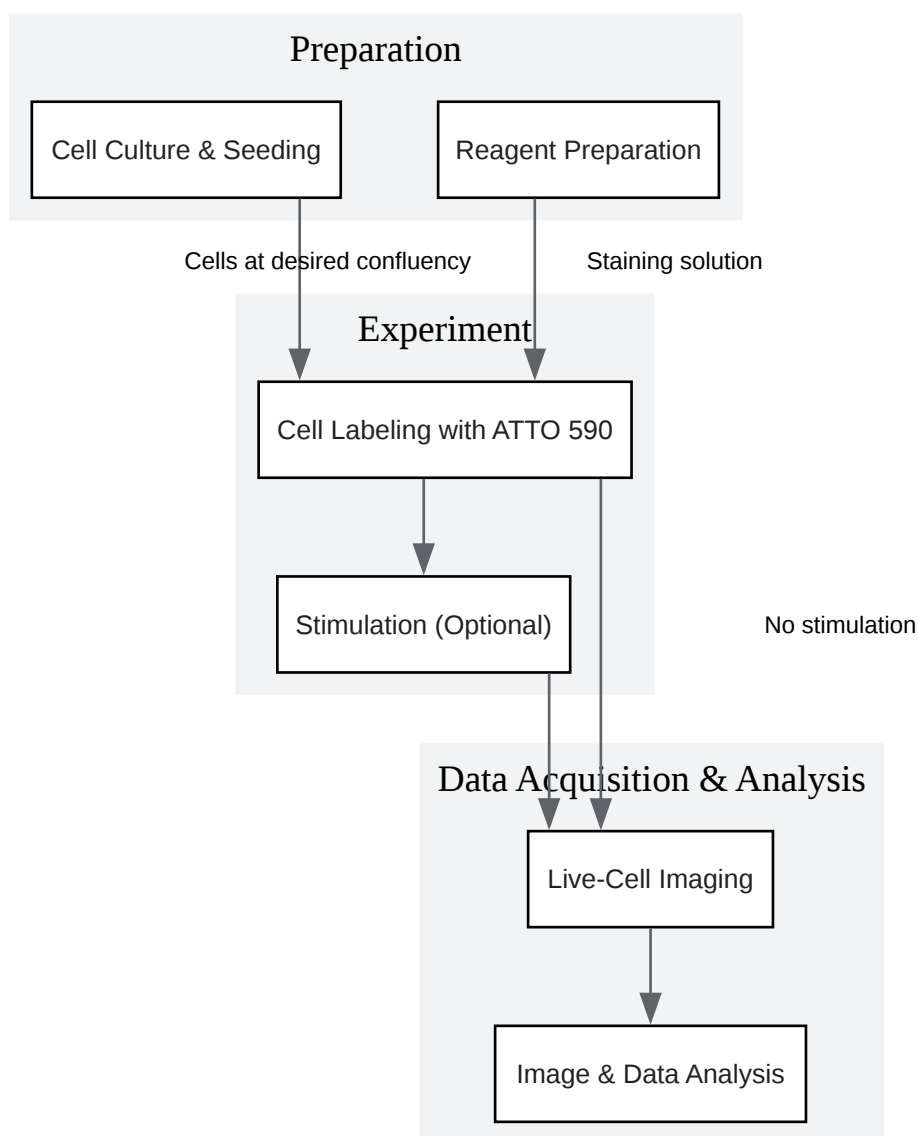
- Cell Preparation:
 - Plate cells on glass-bottom dishes and culture until they reach the desired confluency (typically 60-80%).
- Preparation of **ATTO 590** Staining Solution:
 - Prepare a 1 mg/mL stock solution of **ATTO 590** NHS-ester in anhydrous DMSO.
 - Immediately before use, dilute the stock solution in pre-warmed, sterile PBS to a final working concentration. The optimal concentration should be determined empirically but a starting point of 1-5 µg/mL is recommended.
- Labeling of Cell Surface Proteins:
 - Wash the cells twice with sterile PBS to remove any residual serum.
 - Add the **ATTO 590** staining solution to the cells and incubate for 5-15 minutes at 37°C, protected from light.
 - Gently wash the cells three times with sterile PBS to remove unbound dye.
- Stimulation of Receptor Internalization:
 - Replace the PBS with pre-warmed live-cell imaging medium.
 - Acquire baseline images of the cell surface fluorescence.
 - Add the ligand of interest to the imaging medium to stimulate receptor endocytosis.

- Live-Cell Imaging:
 - Immediately begin acquiring time-lapse images using a fluorescence microscope.
 - Use the lowest possible laser power and exposure time to minimize phototoxicity and photobleaching.
 - Capture images at appropriate time intervals to visualize the internalization and trafficking of the labeled receptors.

Visualizations

General Workflow for Live-Cell Imaging

The following diagram illustrates the general workflow for a live-cell imaging experiment using a fluorescent probe like **ATTO 590**.



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Caption: General workflow for a live-cell imaging experiment.

Signaling Pathway: GPCR Endocytosis and Recycling

ATTO 590-labeled ligands can be used to study the internalization and trafficking of G-protein coupled receptors (GPCRs). The diagram below outlines the key steps in clathrin-mediated endocytosis and recycling of GPCRs.

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